

Preventing precipitation of Acid Violet 90 in stock solutions

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Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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Technical Support Center: Acid Violet 90 Stock Solutions

This technical support center provides guidance for researchers, scientists, and drug development professionals on preventing the precipitation of **Acid Violet 90** in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Acid Violet 90** and why is it used in research?

Acid Violet 90 is a synthetic, water-soluble acid dye that appears as a reddish-purple powder. [1][2] It belongs to the monoazo 1:2 metal complex class of dyes.[3] In laboratory research, it can be used as a pH indicator and as a staining agent in microscopy to enhance the visibility of cellular structures.[4] It is also widely used in the textile and leather industries for dyeing wool, silk, and nylon.[2][5]

Q2: What are the primary causes of **Acid Violet 90** precipitation in stock solutions?

The most common causes for **Acid Violet 90** precipitation are:

- **Improper pH:** **Acid Violet 90** is sensitive to pH. Its aqueous solution is bluish-red, but the addition of a strong acid (like hydrochloric acid) or a strong base (like sodium hydroxide) can cause the dye to precipitate.[1][5]

- High Salt Concentration: The presence of high concentrations of electrolytes in the solution can lead to the "salting out" effect, reducing the solubility of the dye and causing it to precipitate.[6][7]
- Low Temperature: Like many dyes, the solubility of **Acid Violet 90** can decrease at lower temperatures, leading to precipitation from a saturated solution.[6]
- High Concentration: Attempting to create a stock solution that is above the dye's solubility limit at a given temperature and pH will result in precipitation.
- Contaminants: The presence of certain metal ions or other impurities in the water used for the solution can sometimes lead to precipitation.[8]

Q3: What is the recommended solvent for preparing **Acid Violet 90** stock solutions?

Acid Violet 90 is soluble in water and ethanol.[1][5] For most biological research applications, the use of high-purity, deionized or distilled water is recommended to avoid contaminants that could affect solubility.

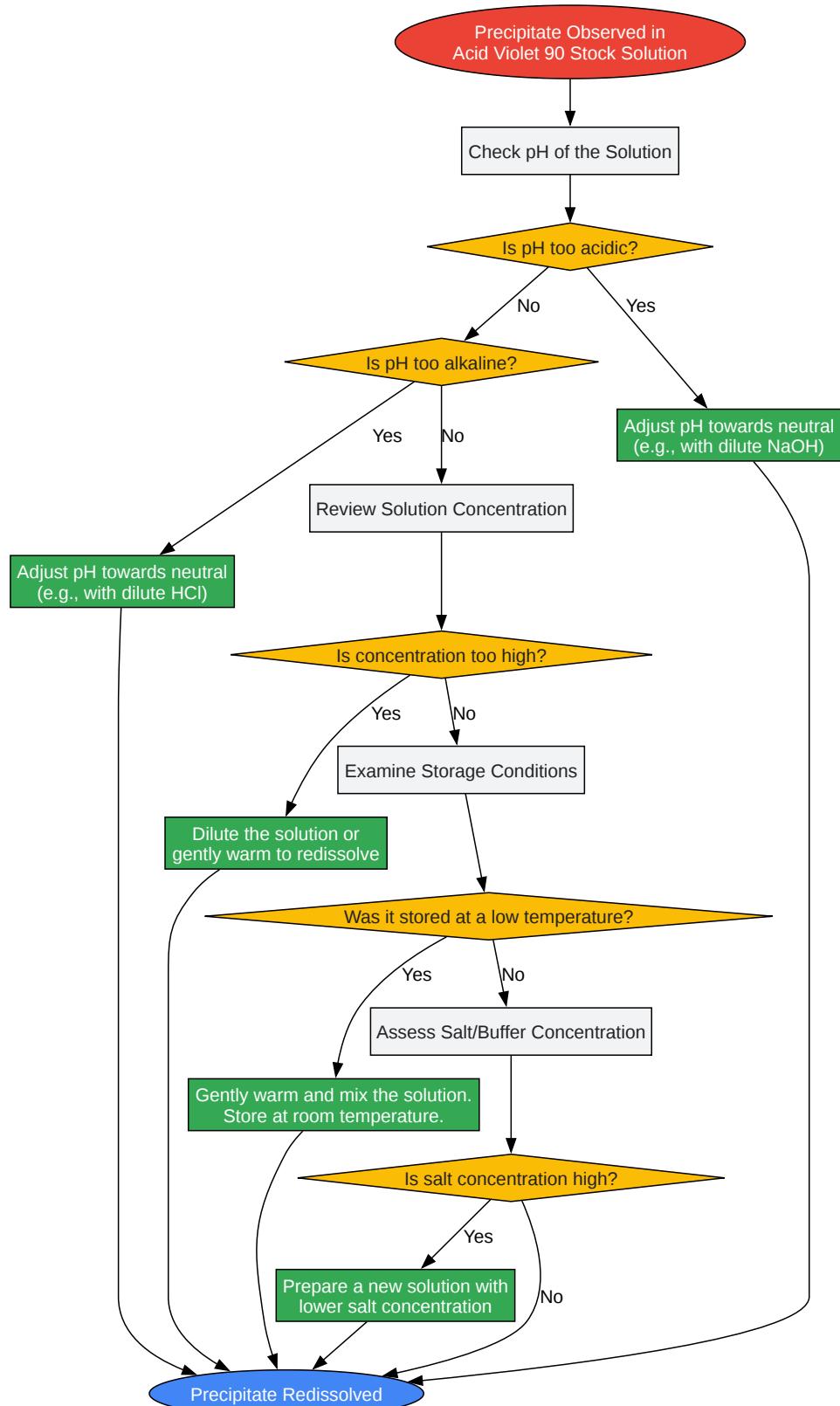
Q4: How should I store my **Acid Violet 90** stock solution to prevent precipitation?

To ensure the stability of your stock solution, it is recommended to store it in a tightly sealed container in a cool, dry place, protected from light.[6] Avoid storing the solution at low temperatures (e.g., 4°C or below) if you have a concentrated stock, as this may promote precipitation.

Troubleshooting Guide: Precipitate in Acid Violet 90 Stock Solution

If you observe precipitation in your **Acid Violet 90** stock solution, follow this troubleshooting guide to identify and resolve the issue.

Diagram: Troubleshooting Workflow for **Acid Violet 90** Precipitation

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Caption: A step-by-step guide to resolving **Acid Violet 90** precipitation.

Data Summary

The following table summarizes the known properties and solubility of **Acid Violet 90**.

Property	Value / Observation	Citations
Appearance	Reddish-purple powder	[1] [2]
Solubility in Water	Soluble; forms a bluish-red solution	[1] [5]
Solubility in Ethanol	Soluble; forms a yellow-light purple solution	[5]
pH Sensitivity	Precipitates in the presence of strong acids (e.g., HCl) and strong bases (e.g., NaOH)	[1] [5]
Effect of Salts	High salt concentrations can cause precipitation ("salting out")	[6] [7]
Storage	Store in a cool, dry, dark place in a tightly sealed container	[6]

Experimental Protocols

Protocol for Preparing a 1% (w/v) Acid Violet 90 Stock Solution

This protocol is adapted from a standard procedure for preparing acid dye solutions for staining.

Materials:

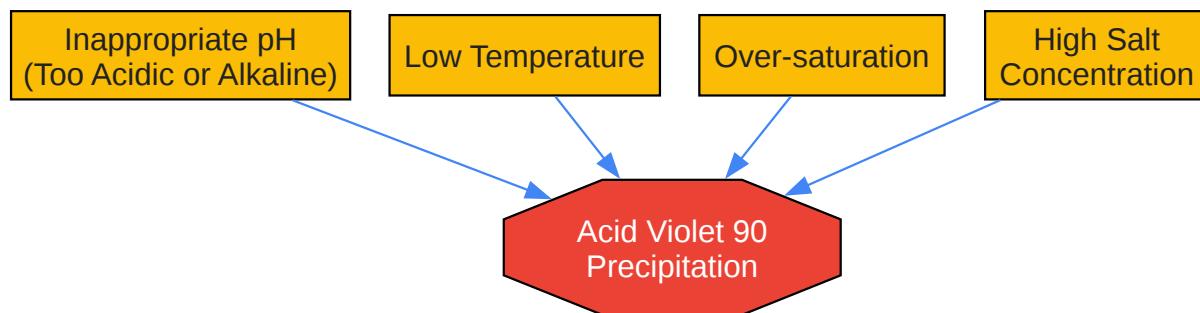
- **Acid Violet 90** powder
- High-purity deionized or distilled water
- Volumetric flask (e.g., 100 mL)

- Magnetic stirrer and stir bar
- Weighing scale
- Spatula and weighing paper

Procedure:

- Weighing: Accurately weigh 1.0 g of **Acid Violet 90** powder using a weighing scale.
- Initial Dissolution: Add the weighed powder to a beaker containing approximately 80 mL of deionized water.
- Mixing: Place a magnetic stir bar in the beaker and place it on a magnetic stirrer. Stir the solution until the dye is fully dissolved. Gentle warming (to 50-60°C) can be used to aid dissolution, but do not boil the solution.
- Final Volume: Once the dye is completely dissolved, carefully transfer the solution to a 100 mL volumetric flask.
- Volume Adjustment: Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask. Repeat this step to ensure all the dye is transferred.
- Final Mixing: Add deionized water to the volumetric flask until the bottom of the meniscus reaches the 100 mL mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a clearly labeled and tightly sealed storage bottle. Store at room temperature, protected from light.

Diagram: Factors Leading to Acid Violet 90 Precipitation



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Caption: Key factors that can cause **Acid Violet 90** to precipitate from solution.

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